

Chitooctaose: A Technical Overview of its Molecular Properties

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Compound of Interest

Compound Name: *Chitooctaose*

Cat. No.: *B12847682*

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This technical guide provides an in-depth analysis of the molecular formula and weight of **chitooctaose**, a significant oligosaccharide derived from chitin. This document is intended for researchers, scientists, and professionals in the field of drug development and biomaterial science who are working with or exploring the applications of chitosan and its oligomers.

Chitooctaose is a linear polysaccharide composed of eight β -(1 \rightarrow 4)-linked D-glucosamine units. It is a well-defined chitooligosaccharide (COS) that is often studied for its various biological activities, including antimicrobial, anti-inflammatory, and antitumor effects. Understanding its precise molecular characteristics is fundamental for quantitative studies and for the development of novel therapeutic agents.

Molecular Formula and Weight

The chemical properties of **chitooctaose** are summarized in the table below. These values are critical for stoichiometric calculations in experimental settings and for the characterization of **chitooctaose**-based materials.

Property	Value	Source
Molecular Formula	C ₄₈ H ₉₀ N ₈ O ₃₃	[1]
Average Molecular Weight	1307.3 g/mol	[1]
Monoisotopic Molecular Weight	1306.5610273 Da	[1]

Table 1: Key molecular properties of **chitooctaose**.

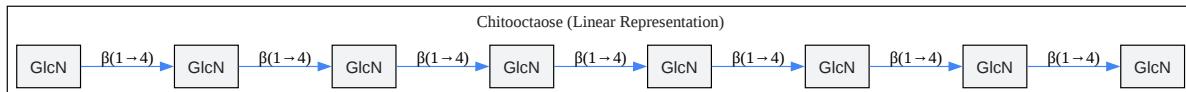
Determination of Molecular Properties

The molecular weight and formula of **chitooctaose** are determined through standard analytical techniques.

- Mass Spectrometry (MS): This is the primary technique used to determine the accurate molecular weight of **chitooctaose**. High-resolution mass spectrometry provides the monoisotopic mass, which is calculated using the mass of the most abundant isotopes of each element.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR are used to confirm the structure of the **chitooctaose**, ensuring the correct number of glucosamine units and verifying the molecular formula.
- Elemental Analysis: This technique can be used to experimentally determine the percentage composition of carbon, hydrogen, nitrogen, and oxygen, which is then used to derive the empirical and molecular formulas.

Structural Representation

The structure of **chitooctaose** consists of a linear chain of eight glucosamine monomers. The following diagram illustrates the connectivity of these units.



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A simplified diagram showing the linear β -(1 \rightarrow 4) linkage of the eight glucosamine (GlcN) units in **chitooctaose**.

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References

- 1. Chitooctaose | C48H90N8O33 | CID 154725940 - PubChem [pubchem.ncbi.nlm.nih.gov]
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